"2-(2-Amino-1-hydroxypropyl)phenol" material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	*2-(2-Amino-1-hydroxypropyl)phenol*
CAS No.:	*775526-57-3*
Cat. No.:	*B2586077*

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-(2-Amino-1-hydroxypropyl)phenol**

Foreword for the Research Professional

This document provides a comprehensive technical guide to the material safety and handling of **2-(2-Amino-1-hydroxypropyl)phenol**. It is important to note that a specific, officially compiled Material Safety Data Sheet (MSDS) for this exact molecule is not readily available in public databases. Therefore, this guide has been meticulously constructed by a Senior Application Scientist, drawing upon data from structurally analogous and functionally related compounds. The information herein is a synthesis of established safety and toxicological data for molecules such as norepinephrine, isoproterenol, phenylephrine, and various aminophenol derivatives. This approach provides a robust, albeit inferred, safety profile to guide researchers and drug development professionals in the safe handling and use of **2-(2-Amino-1-hydroxypropyl)phenol**.

Part 1: Inferred Material Safety Data Sheet (MSDS)

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This section outlines the likely hazards, handling precautions, and emergency procedures for **2-(2-Amino-1-hydroxypropyl)phenol**, based on an expert evaluation of related chemical structures.

Identification

- Chemical Name: **2-(2-Amino-1-hydroxypropyl)phenol**
- Synonyms:ortho-hydroxyphenylpropanolamine
- CAS Number: Not assigned. For related compounds, see references.
- Molecular Formula: $C_9H_{13}NO_2$[1]
- Molecular Weight: 167.21 g/mol [2]

Hazard Identification

Based on the toxicological profiles of related phenylethanolamines and aminophenols, **2-(2-Amino-1-hydroxypropyl)phenol** is anticipated to be classified as follows:

- GHS Classification (Inferred):
  - Acute Toxicity, Oral (Category 3 or 4)[3][4]
  - Skin Irritation (Category 2)[5][6][7]
  - Eye Irritation (Category 2A)[5][6][7]
  - May cause an allergic skin reaction.[3][8]
  - May cause respiratory irritation.[6][7]
- Signal Word: Warning or Danger[3][9]
- Hazard Statements (Inferred):
  - Harmful if swallowed.[3]

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- Causes skin irritation.[6][7]
- Causes serious eye irritation.[6][7]
- May cause respiratory irritation.[6][7]
- May cause an allergic skin reaction.[3][8]

- Potential Health Effects:
  - Inhalation: May cause respiratory tract irritation.[5] Systemic effects similar to other adrenergic agonists are possible, including headache, dizziness, and cardiovascular effects.[6]
  - Skin Contact: May cause skin irritation and potential sensitization.[3][10] Absorption through the skin could lead to systemic toxicity.[4]
  - Eye Contact: Expected to cause serious eye irritation.[5][6]
  - Ingestion: Harmful if swallowed.[10] May cause gastrointestinal irritation.[5] Systemic effects may include cardiovascular and central nervous system stimulation or depression.[11]

First-Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[8][12] If skin irritation or a rash occurs, seek medical advice.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue rinsing. Get medical attention if irritation persists.[5][6]
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. If conscious, rinse mouth with water and

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drink plenty of water. Seek immediate medical attention.[4][13]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[13]
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[5]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[13]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Ensure adequate ventilation. Avoid breathing dust or fumes.[6][13]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[13]
- Methods for Cleaning Up: Sweep up the material and place it in a suitable container for disposal. Avoid generating dust.[13]

Handling and Storage

- Handling: Handle in a well-ventilated area.[6] Avoid contact with skin, eyes, and clothing.[6] Avoid ingestion and inhalation.[14] Wash hands thoroughly after handling.[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6] Protect from light.[6]

Part 2: Scientific and Technical Insights

Chemical and Physical Properties

The properties of **2-(2-Amino-1-hydroxypropyl)phenol** are inferred from its constituent functional groups (phenol, secondary amine, and alcohol) and from data on similar molecules.

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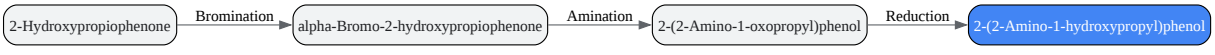
Property	Inferred Value/Description	Rationale/Supporting Data Source
Appearance	White to off-white crystalline solid.	Similar to related compounds like isoproterenol hydrochloride and phenylephrine hydrochloride. [3][6]
Solubility	Likely soluble in water and polar organic solvents like ethanol and methanol.	The presence of hydroxyl and amino groups enhances water solubility. Phenol itself is moderately soluble in water. [15]
Melting Point	Expected to be relatively high, likely above 150 °C.	The presence of intermolecular hydrogen bonding due to the hydroxyl and amino groups, similar to 2-aminophenol (m.p. 174 °C), would increase the melting point.[15]
pKa	Expected to have two pKa values: one for the phenolic hydroxyl group (around 9-10) and one for the amino group (around 8-9).	Based on the pKa values of 2-aminophenol (amino pKa ~4.78, phenolic pKa ~9.97). [15]

Synthesis and Reactivity

The synthesis of **2-(2-Amino-1-hydroxypropyl)phenol** would likely follow established routes for the production of similar phenylethanolamines. A plausible synthetic pathway is outlined below.

Diagram: Plausible Synthetic Pathway



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Caption: A potential three-step synthesis of **2-(2-Amino-1-hydroxypropyl)phenol**.

Experimental Protocol: Conceptual Synthesis

- Bromination: 2-Hydroxypropiophenone is reacted with a brominating agent (e.g., N-bromosuccinimide) to yield α-bromo-2-hydroxypropiophenone.
- Amination: The resulting α-bromo ketone is then reacted with ammonia or a protected amine to introduce the amino group, forming 2-(2-amino-1-oxopropyl)phenol.
- Reduction: The ketone is selectively reduced to a secondary alcohol using a reducing agent like sodium borohydride to yield the final product, **2-(2-amino-1-hydroxypropyl)phenol**.

This proposed synthesis is based on common organic chemistry transformations used for similar structures.[16]

Reactivity: The molecule contains a phenol group, which is susceptible to oxidation and electrophilic substitution. The amino and hydroxyl groups can be derivatized. It is expected to be incompatible with strong oxidizing agents, acids, and bases.[5]

Potential Applications in Research and Drug Development

Given its structural similarity to known adrenergic agonists, **2-(2-Amino-1-hydroxypropyl)phenol** is a candidate for investigation in several areas:

- Adrenergic Receptor Agonism: It is structurally related to norepinephrine and other beta-adrenergic receptor agonists.[16][17] Its activity at these receptors could be explored for potential cardiovascular or bronchodilatory effects.
- Intermediate in Pharmaceutical Synthesis: This molecule could serve as a building block for more complex pharmaceutical agents. The phenol, amine, and alcohol functionalities provide multiple points for chemical modification.[15]
- Dye Synthesis: Aminophenols are known precursors in the synthesis of dyes.[15]

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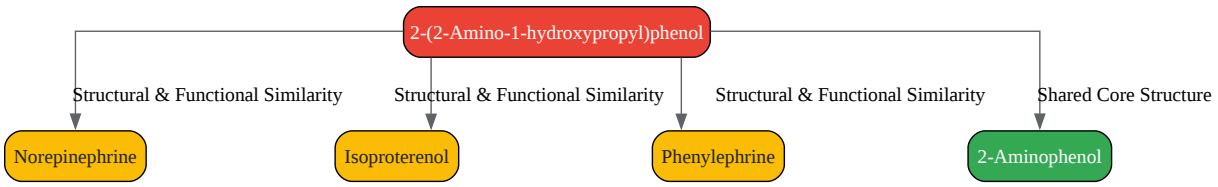
Diagram: Logical Relationship of Structural Analogs



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Caption: Relationship between the target compound and its structural analogs.

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